

# DBCO-PEG5-NHS ester molecular weight and formula

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	DBCO-PEG5-NHS ester	
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An In-depth Technical Guide to **DBCO-PEG5-NHS Ester**: Properties and Applications

For researchers, scientists, and drug development professionals, **DBCO-PEG5-NHS ester** is a pivotal tool in the realm of bioconjugation and targeted therapeutics. This guide provides a comprehensive overview of its chemical properties, a detailed experimental protocol for its application, and a visual representation of the experimental workflow.

## Core Properties of DBCO-PEG5-NHS Ester

Dibenzocyclooctyne (DBCO) reagents are instrumental in strain-promoted alkyne-azide cycloaddition (SPAAC), a type of copper-free click chemistry. The **DBCO-PEG5-NHS ester** combines the highly reactive DBCO group with a hydrophilic polyethylene glycol (PEG) spacer and an amine-reactive N-hydroxysuccinimide (NHS) ester. This trifunctional composition makes it an ideal linker for attaching biomolecules to various substrates. The PEG spacer enhances solubility and reduces steric hindrance, while the NHS ester allows for covalent conjugation to primary amines, such as those found on the lysine residues of proteins.

## **Quantitative Data Summary**

The key quantitative data for **DBCO-PEG5-NHS ester** are summarized in the table below for easy reference.



Property	Value	References
Molecular Formula	C36H43N3O11	[1][2][3][4][5]
Molecular Weight	693.74 g/mol	

# Experimental Protocol: Protein Labeling with DBCO-PEG5-NHS Ester

This protocol outlines a general procedure for the covalent labeling of a protein with **DBCO-PEG5-NHS** ester. This process is often the first step in preparing a protein for subsequent conjugation to an azide-containing molecule via copper-free click chemistry.

### **Materials:**

- Protein of interest in an amine-free buffer (e.g., phosphate-buffered saline, PBS) at a concentration of 0.5-5 mg/mL.
- DBCO-PEG5-NHS ester.
- Anhydrous dimethyl sulfoxide (DMSO) or dimethylformamide (DMF).
- 1 M Tris-HCl, pH 8.0.
- Desalting column (e.g., Zeba<sup>™</sup> Spin Desalting Columns).
- Reaction tubes.
- Centrifuge.

### **Procedure:**

- Reagent Preparation:
  - Allow the vial of DBCO-PEG5-NHS ester to equilibrate to room temperature before opening to prevent moisture condensation.



 Immediately before use, prepare a 10 mM stock solution of DBCO-PEG5-NHS ester by dissolving it in anhydrous DMSO or DMF.

#### Protein Preparation:

 Ensure the protein solution is in a buffer free of primary amines (e.g., Tris) that would compete with the labeling reaction. PBS at pH 7.2-7.4 is a suitable buffer.

#### Labeling Reaction:

- Add a 10- to 40-fold molar excess of the DBCO-PEG5-NHS ester stock solution to the protein solution. The optimal molar ratio may need to be determined empirically for each specific protein.
- Gently mix the reaction solution. The final concentration of the organic solvent (DMSO or DMF) should be kept below 10% to maintain protein stability and solubility.
- Incubate the reaction mixture for 30 minutes to 1 hour at room temperature, or for 2 hours at 4°C. Protect the reaction from light.

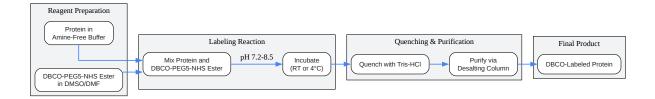
#### Quenching the Reaction:

- To stop the labeling reaction, add a small volume of 1 M Tris-HCl, pH 8.0. This will quench any unreacted NHS ester.
- Incubate for an additional 5-15 minutes at room temperature.
- Purification of the DBCO-Labeled Protein:
  - Remove the excess, unreacted **DBCO-PEG5-NHS ester** and byproducts using a desalting column equilibrated with an appropriate buffer, such as PBS, pH 7.4. Follow the manufacturer's instructions for the specific desalting column used.
  - The purified DBCO-labeled protein is now ready for the subsequent strain-promoted azide-alkyne cycloaddition (SPAAC) reaction with an azide-containing molecule.

# **Experimental Workflow Diagram**



The following diagram illustrates the key steps in the protein labeling process using **DBCO-PEG5-NHS** ester.



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- To cite this document: BenchChem. [DBCO-PEG5-NHS ester molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b606970#dbco-peg5-nhs-ester-molecular-weight-and-formula]



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